

# N-methylchroman-6-amine CAS number and supplier information

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## Compound of Interest

Compound Name: *N-methylchroman-6-amine*

Cat. No.: *B15303564*

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## N-methylchroman-6-amine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-methylchroman-6-amine** is a chemical compound belonging to the chroman family. This document serves as a technical resource, providing available information on its identification and sourcing. While a comprehensive guide including detailed experimental protocols and biological pathways is intended, publicly available information on **N-methylchroman-6-amine** (CAS No. 46049-43-8) is currently limited. This guide presents the confirmed details for this compound and distinguishes it from structurally similar molecules.

### Chemical Identification and Properties

A precise understanding of a compound's identity is fundamental for any research endeavor. The unique identifier for **N-methylchroman-6-amine** is its CAS (Chemical Abstracts Service) number.

Compound Name	CAS Number
N-methylchroman-6-amine	46049-43-8[1]

It is critical to differentiate **N-methylchroman-6-amine** from other similar chroman derivatives that may appear in search results, such as:

- N-Methyl-(chroman-6-ylmethyl)amine
- 6-Methylchroman-4-amine hydrochloride
- 6-Methyl-chroman-4-ylamine
- (S)-6-methylchroman-4-amine

Using the specific CAS number 46049-43-8 in all searches and procurement activities is essential to ensure the correct molecule is being studied.

## Sourcing and Availability

Information regarding the suppliers of **N-methylchroman-6-amine** is sparse. Researchers seeking to acquire this compound may need to engage with companies specializing in custom chemical synthesis. When inquiring, providing the specific CAS number (46049-43-8) is crucial for accurate communication and quoting.

## Experimental Data and Protocols

As of the date of this document, a thorough search of public databases and scientific literature did not yield specific experimental protocols for the synthesis, handling, or application of **N-methylchroman-6-amine**. Furthermore, no quantitative experimental data or detailed methodologies for key experiments involving this compound were found.

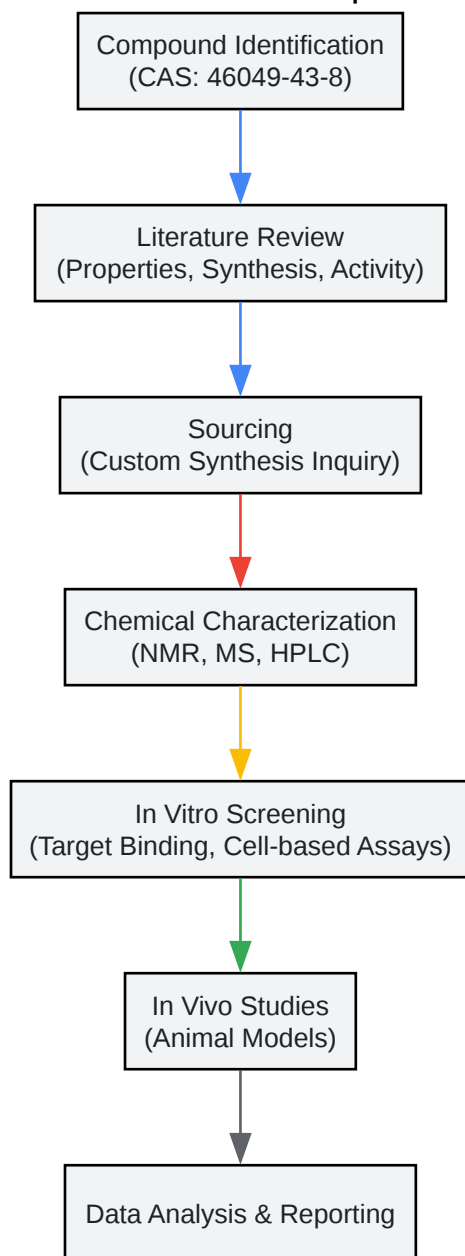
## Signaling Pathways and Biological Activity

There is currently no publicly available information detailing the signaling pathways in which **N-methylchroman-6-amine** may be involved or any established biological activities. Therefore, the creation of diagrams for signaling pathways or experimental workflows is not possible at this time.

## Logical Workflow for Compound Investigation

For researchers interested in exploring the properties and potential applications of **N-methylchroman-6-amine**, a logical workflow would be necessary. The following diagram illustrates a general approach to initiating research on a novel or under-characterized chemical entity.

### General Workflow for Novel Compound Investigation



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## References

- 1. N-methylchroman-6-amine,46049-43-8 [rovathin.com]
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